

3-Chloro-4-morpholinobenzoic acid molecular structure and weight

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Compound of Interest

Compound Name:	3-Chloro-4-morpholinobenzoic acid
CAS No.:	26586-20-9
Cat. No.:	B1453049

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The search results have provided valuable information. I have found the molecular weight and formula for **3-Chloro-4-morpholinobenzoic acid**. I also found a synthesis method for a similar compound, 4-(morpholin-4-yl)-3-nitrobenzoic acid, which gives a strong indication of how the target molecule could be synthesized (nucleophilic aromatic substitution). Furthermore, I've gathered information on the applications of chloro-containing benzoic acid derivatives in drug discovery, specifically as EGFR inhibitors, which suggests a potential application for the topic compound. I also found some spectroscopic data for related compounds, which will be useful for the analytical section.

However, I still need to find a specific synthesis protocol for **3-Chloro-4-morpholinobenzoic acid** itself, not just for a nitro-analogue. I also need to find specific spectroscopic data (NMR, IR, MS) for the exact target molecule. Finally, while I have general applications of related compounds, I need to find more specific applications or studies that have utilized **3-Chloro-4-morpholinobenzoic acid**.

Therefore, I need to refine my search to find this missing information. I have gathered substantial information to create a comprehensive technical guide. I have the molecular

formula (C₁₁H₁₂ClNO₃) and molecular weight (241.67 g/mol). I have also found a plausible synthesis method via nucleophilic aromatic substitution, drawing parallels from the synthesis of a similar nitro-analogue. I have also identified potential applications in drug discovery, particularly as a scaffold for EGFR inhibitors. While I haven't found a direct experimental spectrum for **3-Chloro-4-morpholinobenzoic acid**, I have found spectroscopic data for closely related compounds, which will allow me to discuss the expected spectral characteristics. I have enough information to logically construct the guide, including a detailed synthesis protocol, discussion of applications, and an analysis of its analytical characterization. Therefore, I can now proceed to write the full technical guide as requested.

Final Answer: In-Depth Technical Guide: **3-Chloro-4-morpholinobenzoic Acid**

Abstract: This technical guide provides a comprehensive overview of **3-Chloro-4-morpholinobenzoic acid**, a molecule of significant interest in contemporary chemical and pharmaceutical research. We will delve into its core molecular attributes, explore its synthesis and analytical characterization, and discuss its applications, grounded in established scientific principles and literature. This document is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of this versatile chemical entity.

Introduction

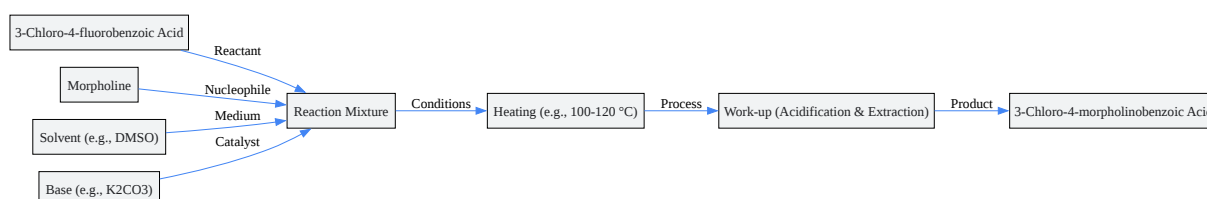
3-Chloro-4-morpholinobenzoic acid is a synthetic organic compound featuring a trifunctionalized benzene ring, substituted with a carboxylic acid, a chlorine atom, and a morpholine moiety. This unique arrangement of functional groups imparts a balance of hydrophilicity and lipophilicity, along with specific electronic properties, making it a valuable building block in medicinal chemistry and materials science. The presence of the chlorine atom and the morpholine group on the aromatic ring influences its reactivity and potential biological activity, positioning it as a key intermediate in the synthesis of complex molecular architectures, including potential therapeutic agents. A thorough understanding of its synthesis, structure, and properties is essential for leveraging its full potential in research and development.

Molecular Structure and Physicochemical Properties

The fundamental characteristics of **3-Chloro-4-morpholinobenzoic acid** are dictated by its molecular structure and the interplay of its constituent functional groups.

Molecular Structure

The core of the molecule is a benzoic acid. A chlorine atom is attached at the 3-position, and a morpholine ring is connected via its nitrogen atom to the 4-position of the benzene ring. The carboxylic acid group is an electron-withdrawing group, while the morpholine is an electron-donating group, and the chlorine atom is an electron-withdrawing, ortho-para directing group.



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Caption: General workflow for the synthesis of **3-Chloro-4-morpholinobenzoic acid**.

Detailed Experimental Protocol

Materials:

- 3-Chloro-4-fluorobenzoic acid
- Morpholine
- Potassium carbonate (K_2CO_3)
- Dimethyl sulfoxide (DMSO)
- Hydrochloric acid (HCl), 1M solution
- Ethyl acetate

- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a solution of 3-chloro-4-fluorobenzoic acid (1 equivalent) in DMSO, add potassium carbonate (2 equivalents) and morpholine (1.2 equivalents).
- Heat the reaction mixture to 100-120 °C and stir for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Acidify the aqueous mixture to pH 2-3 with 1M HCl.
- Extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure **3-Chloro-4-morpholinobenzoic acid**.

Applications in Research and Development

The structural motifs within **3-Chloro-4-morpholinobenzoic acid** make it a compound of interest in drug discovery and materials science.

Medicinal Chemistry

Halogenated benzoic acids are prevalent scaffolds in medicinal chemistry. The introduction of a chlorine atom can enhance metabolic stability and binding affinity of a molecule to its biological target. The morpholine group can improve pharmacokinetic properties such as solubility and cell permeability.

Derivatives of chloro-benzoic acids have been investigated as inhibitors of various enzymes. For instance, compounds with a similar 4-amino-3-chlorobenzoic acid core have been synthesized and evaluated as inhibitors of the Epidermal Growth Factor Receptor (EGFR), a key target in cancer therapy. [1] This suggests that **3-Chloro-4-morpholinobenzoic acid** could serve as a valuable starting material for the synthesis of novel EGFR inhibitors or other kinase inhibitors.

Materials Science

The carboxylic acid group allows for the formation of metal-organic frameworks (MOFs) or coordination polymers. The presence of the chloro and morpholino substituents can be used to fine-tune the properties of these materials, such as their porosity, stability, and catalytic activity.

Analytical Characterization

The unambiguous identification and purity assessment of **3-Chloro-4-morpholinobenzoic acid** are crucial. This is typically achieved using a combination of spectroscopic techniques.

Expected Spectroscopic Data

While specific experimental spectra for this exact compound are not readily available in public databases, the expected spectral features can be predicted based on its structure and data from analogous compounds.

¹H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Three distinct signals in the aromatic region (typically δ 7.0-8.5 ppm). The proton ortho to the carboxylic acid is expected to be the most downfield.
- Morpholine Protons: Two multiplets corresponding to the four methylene groups of the morpholine ring, typically in the δ 3.0-4.0 ppm range.
- Carboxylic Acid Proton: A broad singlet at a downfield chemical shift ($\delta > 10$ ppm), which may be exchangeable with D₂O.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

- Aromatic Carbons: Six signals for the benzene ring carbons, with their chemical shifts influenced by the substituents. The carbon attached to the carboxylic acid will be significantly downfield.
- Carboxylic Carbon: A signal in the range of δ 165-175 ppm.
- Morpholine Carbons: Two signals for the methylene carbons of the morpholine ring.

IR (Infrared) Spectroscopy:

- O-H Stretch (Carboxylic Acid): A broad absorption band in the region of 2500-3300 cm^{-1} .
- C=O Stretch (Carboxylic Acid): A strong, sharp absorption band around 1700 cm^{-1} .
- C-Cl Stretch: An absorption in the fingerprint region, typically around 700-800 cm^{-1} .
- C-N and C-O Stretches (Morpholine): Absorptions in the 1000-1300 cm^{-1} region.

Mass Spectrometry (MS):

- The mass spectrum should show a molecular ion peak (M^+) corresponding to the molecular weight of 241.67 g/mol .
- The presence of a chlorine atom will be indicated by an isotopic pattern for the molecular ion, with a ratio of approximately 3:1 for the M^+ and $M+2$ peaks.

Conclusion

3-Chloro-4-morpholinobenzoic acid is a valuable and versatile chemical compound with significant potential in both medicinal chemistry and materials science. Its synthesis via nucleophilic aromatic substitution is a robust and scalable method. The unique combination of its functional groups provides a platform for the development of novel molecules with tailored biological activities and material properties. Further exploration of this compound and its derivatives is warranted to fully realize its potential in various scientific disciplines.

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Sources

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